

An In-depth Technical Guide to 4-(3-bromophenyl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-bromophenyl)benzoic Acid

Cat. No.: B1335875

[Get Quote](#)

An In-depth Technical Guide to **4-(3-bromophenyl)benzoic acid**: Properties, Synthesis, and Applications in Research

Introduction

4-(3-bromophenyl)benzoic acid is a substituted biphenyl carboxylic acid. Biphenyl scaffolds are of significant interest in medicinal chemistry due to their structural resemblance to endogenous molecules, allowing them to interact with a variety of biological targets. The presence of the bromine atom and the carboxylic acid group provides opportunities for further chemical modifications, making it a potentially valuable building block in the synthesis of more complex molecules for drug discovery and materials science. This guide provides a comprehensive overview of the available technical information for **4-(3-bromophenyl)benzoic acid**, including its chemical and physical properties, safety information, and a detailed experimental protocol for its synthesis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-(3-bromophenyl)benzoic acid** is provided in the table below.

Property	Value
CAS Number	70322-82-4
Molecular Formula	C ₁₃ H ₉ BrO ₂
Molecular Weight	277.11 g/mol
Appearance	White to off-white powder
Melting Point	228-230 °C
Boiling Point	418.1±28.0 °C at 760 mmHg
Density	1.51±0.1 g/cm ³
pKa	4.03±0.10

Safety and Handling

The following table summarizes the available safety information for **4-(3-bromophenyl)benzoic acid**. Users should always consult the latest Safety Data Sheet (SDS) from their supplier before handling this chemical.

Hazard	Statement
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/ eye protection/ face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

Synthesis of 4-(3-bromophenyl)benzoic acid via Suzuki Coupling

A common method for the synthesis of biphenyl compounds is the Suzuki coupling reaction. The following is a representative protocol for the synthesis of **4-(3-bromophenyl)benzoic acid**.

Materials:

- 3-Bromophenylboronic acid
- Methyl 4-bromobenzoate
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Methanol
- Water
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Magnesium sulfate (MgSO_4)

Procedure:

- **Coupling Reaction:** In a round-bottom flask, dissolve 3-bromophenylboronic acid (1.2 equivalents) and methyl 4-bromobenzoate (1.0 equivalent) in a mixture of toluene and water (4:1 v/v).

- Add potassium carbonate (2.0 equivalents), palladium(II) acetate (0.02 equivalents), and triphenylphosphine (0.08 equivalents) to the flask.
- Heat the mixture to reflux (approximately 80-90 °C) and stir vigorously for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Separate the organic layer and wash it with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude methyl 4-(3-bromophenyl)benzoate.
- Purification of the Ester: Purify the crude ester by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.
- Hydrolysis: Dissolve the purified methyl 4-(3-bromophenyl)benzoate in a mixture of methanol and water. Add sodium hydroxide (2-3 equivalents) and heat the mixture to reflux for 4-6 hours.
- Acidification: After hydrolysis is complete, cool the reaction mixture and remove the methanol under reduced pressure. Dilute the remaining aqueous solution with water and acidify with 1M hydrochloric acid until a precipitate forms (pH ~2-3).
- Isolation and Purification of the Acid: Collect the precipitate by vacuum filtration, wash with cold water, and dry to afford **4-(3-bromophenyl)benzoic acid** as a solid. The product can be further purified by recrystallization from a suitable solvent such as ethanol or a mixture of ethanol and water.

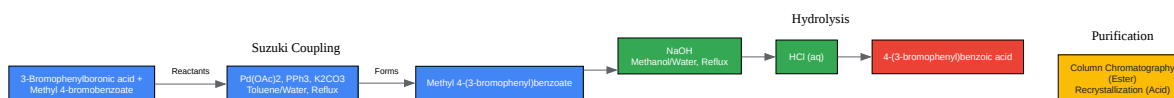
Applications in Research and Drug Development

While specific biological activities for **4-(3-bromophenyl)benzoic acid** are not extensively documented in publicly available literature, its structural motifs are present in molecules with known pharmacological activities. Benzoic acid and its derivatives are known to possess a wide range of biological properties, including antimicrobial, anti-inflammatory, and anticancer effects. [1][2] The biphenyl structure is a key feature in many approved drugs, acting as a versatile scaffold that can be tailored to interact with various biological targets.

The bromine atom on the phenyl ring serves as a useful handle for further functionalization through cross-coupling reactions, allowing for the synthesis of a library of derivatives for structure-activity relationship (SAR) studies in drug discovery programs.

Logical Workflow for Synthesis

The synthesis of **4-(3-bromophenyl)benzoic acid** can be visualized as a two-step process, starting from commercially available starting materials, followed by purification.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-(3-bromophenyl)benzoic acid**.

Disclaimer: The information provided in this document is for research and development purposes only. All procedures should be carried out by qualified individuals in a well-equipped laboratory, following all appropriate safety precautions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. preprints.org [preprints.org]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-bromophenyl)benzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335875#4-3-bromophenyl-benzoic-acid-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com